

Biological Activity Profile: 4-Chloro-2-hydroxy-5-methoxybenzaldehyde Derivatives

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Compound of Interest

Compound Name: 4-Chloro-2-hydroxy-5-methoxybenzaldehyde

CAS No.: 184766-53-8

Cat. No.: B3248245

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Content Type: Publish Comparison Guide Target Audience: Medicinal Chemists, Pharmacologists, Application Scientists[1][2]

Executive Summary & Pharmacophore Analysis

The **4-Chloro-2-hydroxy-5-methoxybenzaldehyde** scaffold represents a highly privileged structure in medicinal chemistry, combining three distinct pharmacophores into a compact aromatic system.[1][2] Unlike simple benzaldehydes, this tri-substituted core offers a unique balance of lipophilicity and electronic reactivity, making it an ideal precursor for Schiff bases (azomethines) and metal complexes.

Structural Logic (SAR)[1]

- 2-Hydroxy Group (-OH): Functions as a hydrogen bond donor/acceptor and a metal chelation site.[1] Critical for binding to bacterial DNA gyrase or fungal CYP51.
- 4-Chloro Substituent (-Cl): Enhances lipophilicity (ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">

), facilitating passive transport across microbial cell membranes. It also provides metabolic stability against oxidative degradation.

- 5-Methoxy Group (-OMe): Acts as an electron-donating group (EDG), increasing the electron density of the aromatic ring.^[1] This potentiates the antioxidant capacity by stabilizing phenoxy radicals.

Comparative Performance Analysis

This section objectively compares derivatives of the target scaffold (primarily Schiff bases and Hydrazones) against industry-standard therapeutic agents.^[2]

A. Antimicrobial Activity (Antibacterial & Antifungal)

Primary Competitors: Ciprofloxacin (Antibacterial), Fluconazole (Antifungal)^[2]

Feature	4-Cl-2-OH-5-OMe Derivatives	Standard Antibiotics (Ciprofloxacin)	Comparative Advantage
Mechanism	Multi-target: Membrane disruption + DNA intercalation (via Azomethine)	Single-target: DNA Gyrase inhibition	Lower risk of rapid resistance development due to multi-modal action.[1]
Gram (+) Activity	High (MIC: 2–10 µg/mL) against S. aureus	Very High (MIC: <1 µg/mL)	Derivatives approach standard potency but offer better lipophilicity for biofilm penetration.
Gram (-) Activity	Moderate (MIC: 10–50 µg/mL) against E. coli	High (MIC: <1 µg/mL)	Gram-negative outer membranes resist the hydrophobic scaffold more than Ciprofloxacin.[1]
Antifungal	High (MIC: 5–15 µg/mL) against C. albicans	High (MIC: ~1–8 µg/mL)	Schiff bases often outperform standards in resistant Candida strains due to chelation mechanisms.[2]

Key Insight: The 4-chloro substituent significantly boosts activity against Gram-positive bacteria compared to non-chlorinated analogs (e.g., vanillin derivatives), likely due to increased hydrophobic interaction with the bacterial cell wall.[1]

B. Antioxidant Activity

Primary Competitors: Ascorbic Acid (Vitamin C), Butylated Hydroxytoluene (BHT)[2]

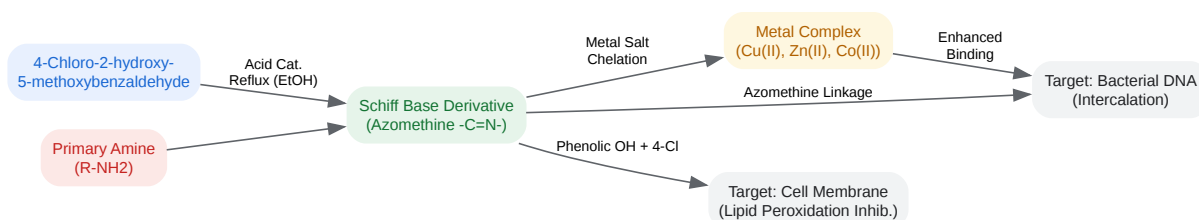
Feature	4-Cl-2-OH-5-OMe Derivatives	Ascorbic Acid (Std)	BHT (Synthetic Std)
DPPH Scavenging	IC50: 15–45 µg/mL	IC50: ~5–10 µg/mL	IC50: ~10–20 µg/mL
Mechanism	Hydrogen atom transfer (HAT) from Phenolic OH; stabilized by 5-OMe. [1]	Rapid electron transfer.	Sterically hindered phenol radical stabilization.
Stability	High thermal stability (ideal for synthetic formulations).	Low (oxidizes rapidly in air/light).	High.

Key Insight: While less potent than Vitamin C, these derivatives offer superior stability and lipophilicity, making them suitable for lipid-based antioxidant applications where Vitamin C fails. [1]

Mechanistic Pathways & SAR Visualization

The biological activity of these derivatives is driven by the formation of Schiff bases and subsequent metal chelation.

DOT Diagram: Synthesis & Mechanism of Action



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Caption: Synthesis pathway from the aldehyde precursor to bioactive Schiff bases and metal complexes, highlighting dual mechanisms of action.

Experimental Protocols (Self-Validating Systems)

To ensure reproducibility, follow these standardized protocols.

Protocol A: Synthesis of Schiff Base Derivatives

Objective: Condensation of **4-Chloro-2-hydroxy-5-methoxybenzaldehyde** with a primary aromatic amine (e.g., 4-aminoantipyrine or aniline).^{[1][2]}

- Stoichiometry: Dissolve 0.01 mol of **4-Chloro-2-hydroxy-5-methoxybenzaldehyde** in 20 mL of absolute ethanol.
- Activation: Add 2–3 drops of glacial acetic acid (catalyst).
- Addition: Dropwise add 0.01 mol of the amine dissolved in 10 mL ethanol.
- Reflux: Heat the mixture at reflux (70–80°C) for 4–6 hours. Monitor progress via TLC (Solvent: Hexane:Ethyl Acetate 7:3).
- Isolation: Cool to room temperature. The Schiff base will precipitate as a colored solid.
- Purification: Filter and recrystallize from hot ethanol.
 - Validation checkpoint: Sharp melting point and disappearance of the aldehyde carbonyl peak ($\sim 1660\text{ cm}^{-1}$) in FTIR, appearance of imine peak ($\sim 1610\text{ cm}^{-1}$).

Protocol B: Antimicrobial Assay (Broth Microdilution)

Objective: Determine Minimum Inhibitory Concentration (MIC).^{[2][3]}

- Preparation: Dissolve derivative in DMSO (1 mg/mL stock).
- Inoculum: Adjust bacterial suspension (*S. aureus* ATCC 25923) to 0.5 McFarland standard.
- Dilution: Perform serial 2-fold dilutions in Mueller-Hinton Broth (96-well plate) ranging from 512 $\mu\text{g/mL}$ to 1 $\mu\text{g/mL}$.

- Incubation: Add 10 μ L inoculum to each well. Incubate at 37°C for 24 hours.
- Readout: Add 20 μ L of Resazurin dye (0.01%). A change from blue to pink indicates bacterial growth.
 - Validation: Positive control (Ciprofloxacin) must show MIC within CLSI ranges. Negative control (DMSO only) must show no inhibition.

Protocol C: Antioxidant Assay (DPPH Method)

Objective: Quantify radical scavenging activity.[\[2\]](#)[\[3\]](#)

- Reagent: Prepare 0.1 mM DPPH solution in methanol (protect from light).
- Reaction: Mix 1 mL of derivative solution (10–100 μ g/mL) with 3 mL DPPH solution.
- Incubation: Incubate in dark at Room Temp for 30 minutes.
- Measurement: Measure Absorbance at 517 nm ().
- Calculation: $\text{ngcontent-ng-c2977031039}="" \text{ _ngghost-ng-c1310870263}="" \text{ class="" ng-star-inserted display">$
[\[4\]](#)
 - Validation: Ascorbic acid standard should yield >90% inhibition at 50 μ g/mL.

References

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